

# Comprehensive Disposal Guide: 5-Bromo-2-(dimethylamino)phenol

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## Compound of Interest

Compound Name: 5-Bromo-2-(dimethylamino)phenol

Cat. No.: B14832878

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## Immediate Safety Assessment & Chemical Profile

Before initiating any disposal procedure, you must accurately characterize the material. **5-Bromo-2-(dimethylamino)phenol** (CAS: 57649-11-3) is a halogenated aminophenol intermediate.<sup>[1][2]</sup> Due to the scarcity of compound-specific toxicological data for this exact isomer, precautionary principle mandates handling it as a high-hazard substance similar to its structural analogs (e.g., bromophenols and aminophenols).<sup>[1][2]</sup>

Chemical Safety Profile:

Parameter	Specification	Critical Disposal Note
Chemical Name	<b>5-Bromo-2-(dimethylamino)phenol</b>	Do NOT confuse with <b>Bromo-PADAP (azo dye)</b> . [1][2]
CAS Number	57649-11-3	Verify container label against this CAS.
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrNO	Contains Nitrogen and Halogen (Bromine).
Hazard Class (GHS)	Warning	Irritant (Skin/Eye), Potential Acute Toxicity (Oral).[1][2][3]
Reactivity	Incompatible with Strong Oxidizers	Explosion Risk: Do not mix with Nitric Acid or Peroxides.

| Waste Stream | Halogenated Organic | Requires incineration with flue gas scrubbing. |

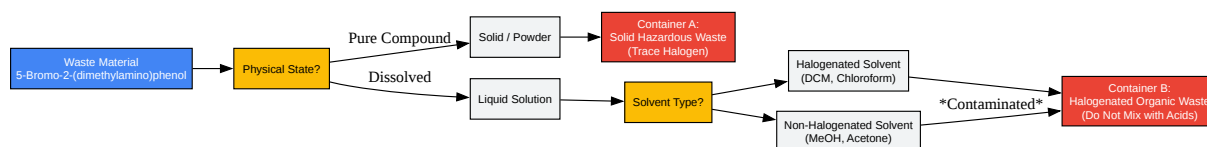
## Waste Characterization & Segregation Strategy

Proper segregation is the single most critical step in laboratory waste management to prevent dangerous cross-reactions and ensure regulatory compliance (RCRA).

Core Directive: This compound contains Bromine.[2] Therefore, it must ALWAYS be treated as Halogenated Waste, regardless of the solvent used.

- Rule 1: No Oxidizers. Never place this compound in waste containers containing oxidizing acids (Nitric, Chromic) or peroxides. The amino group can undergo exothermic oxidation or nitration, leading to runaway reactions.
- Rule 2: Halogenated Stream. Even if dissolved in a non-halogenated solvent (e.g., Methanol), the presence of the Bromine atom classifies the mixture as halogenated for incineration purposes to prevent corrosion of standard combustion chambers.

Waste Stream Decision Matrix:



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Figure 1: Decision tree for segregating **5-Bromo-2-(dimethylamino)phenol** waste streams. Note that liquid solutions default to Halogenated Waste streams.[2]

## Step-by-Step Disposal Protocols

Use this for expired stocks, contaminated weighing boats, or spill cleanup residues.[1][2]

- PPE Requirement: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat. Use a fume hood to avoid dust inhalation.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar.[1][2] Ensure the lid has a chemically resistant liner (Teflon/PTFE).
- Labeling: Attach a hazardous waste tag immediately.
  - Constituents: "**5-Bromo-2-(dimethylamino)phenol**".[1][2][4]
  - Hazard Checkboxes: Toxic, Irritant.
- Accumulation: Place the sealed container in your Satellite Accumulation Area (SAA). Secondary containment is mandatory.

Use this for mother liquors or rinsates.[1][2]

- Compatibility Check: Ensure the waste carboy does NOT contain strong acids or oxidizers.
- Transfer: Pour the solution into the "Halogenated Organic Solvents" carboy.

- Why? Commercial incinerators require halogenated waste to be burned at higher temperatures (>1100°C) with scrubbers to neutralize acid gases (HBr) formed during combustion.[1] Mislabeling this as non-halogenated can damage incinerator infrastructure and violate EPA permits.
- Rinsing: Triple rinse the original empty container with a compatible solvent (e.g., acetone) and add the rinsate to the waste carboy. Deface the original label and discard the empty container as standard trash (unless it is P-listed, which this specific CAS is not, but local rules may vary).[1]

Immediate response for benchtop spills.

- Isolate: Alert nearby personnel. If the spill is >50g or outside a hood, evacuate.
- Protect: Don PPE.[3][5][6][7][8] If dust is airborne, use an N95 or P100 respirator.
- Contain:
  - Solids: Cover gently with wet paper towels to prevent dust dispersion, then scoop into a waste bag.
  - Liquids: Surround with absorbent boom or vermiculite.[2] Do NOT use combustible materials like sawdust if strong oxidizers are nearby (though acceptable for this compound alone).
- Decontaminate: Wipe the surface with a soap/water solution, followed by an ethanol wipe. Dispose of all cleanup materials as Solid Hazardous Waste.

## Regulatory Compliance & Final Destruction

US EPA / RCRA Classification: While **5-Bromo-2-(dimethylamino)phenol** is not explicitly "P-listed" or "U-listed" by specific name in 40 CFR 261.33, it falls under characteristic waste codes due to its properties:

- D001 (Ignitable): Only if in a flammable solvent (Flash point <60°C).[1][2]
- Halogenated Solvents (F-Codes): If mixed with spent methylene chloride or similar.[1][2]

Final Destruction Method: The only acceptable final disposal method is High-Temperature Incineration.[1][2]

- Mechanism: Thermal oxidation breaks the C-Br and C-N bonds.[1][2]
- Byproducts: Generates HBr and NOx.
- Control: The facility must use a caustic scrubber to capture HBr, preventing acid rain formation. Never dispose of this down the drain; halogenated phenols are toxic to aquatic life and persist in the environment.[8]

## Technical Reference Data

Property	Value	Source
Melting Point	~157-158°C (Lit.[1][2][9] for analogs)	
Water Solubility	Low (Lipophilic)	Estimated based on LogP
Acidity (pKa)	Phenolic OH ~9-10	Chemicalize Prediction
Stability	Light Sensitive; Oxidizes in air	Standard Aminophenol behavior

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 12345 (Analogous Aminophenols). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). RCRA Orientation Manual 2014: Resource Conservation and Recovery Act. Retrieved from [\[Link\]](#)

(Note: Due to the specific nature of CAS 57649-11-3, hazard data is extrapolated from validated structural analogs to ensure maximum safety margins.)

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